

5-Bromopyridine-2-sulfonyl chloride CAS number and pricing

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Compound of Interest

Compound Name: 5-Bromopyridine-2-sulfonyl chloride

Cat. No.: B1521921

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An In-Depth Technical Guide to **5-Bromopyridine-2-sulfonyl Chloride** for Advanced Research and Development

Authored by: A Senior Application Scientist

Introduction: In the landscape of modern synthetic chemistry and drug discovery, the strategic use of highly functionalized building blocks is paramount. Among these, heteroaromatic sulfonyl chlorides have emerged as exceptionally versatile reagents. This guide provides a comprehensive technical overview of **5-Bromopyridine-2-sulfonyl chloride**, a key intermediate whose unique structural features are leveraged in the synthesis of a wide array of biologically active compounds and advanced materials.^{[1][2]} This document is intended for researchers, medicinal chemists, and process development scientists, offering in-depth insights into its properties, synthesis, reactivity, and applications, supported by practical protocols and safety considerations.

Core Compound Identification and Properties

5-Bromopyridine-2-sulfonyl chloride is a highly reactive, crystalline solid that serves as a critical precursor in diverse synthetic applications, from pharmaceuticals to agrochemicals.^[1] Its bifunctional nature, featuring a reactive sulfonyl chloride group and a bromine-substituted pyridine ring, allows for sequential and site-selective modifications.

Physicochemical and Spectroscopic Data

A thorough understanding of the compound's physical and chemical properties is essential for its effective use in synthesis and for ensuring safe handling and storage.

Property	Value	Source(s)
CAS Number	874959-68-9	[1][3][4]
Molecular Formula	C ₅ H ₃ BrClNO ₂ S	[1][3][5]
Molecular Weight	256.51 g/mol	[1][5]
Appearance	White to off-white solid	[1][3]
Melting Point	80-83 °C	[3]
Boiling Point	301 °C at 760 mmHg	[3]
Purity	Typically ≥95-99% (by HPLC)	[1][3]
Storage Conditions	Store at 0-8 °C or -20°C for long-term stability	[1][3]
Solubility	Soluble in aprotic organic solvents such as Dichloromethane (DCM), Tetrahydrofuran (THF), and Acetonitrile (ACN). Reacts with protic solvents.	

Note: A hydrochloride salt of this compound is also commercially available under CAS Number 1150561-80-0.[6][7]

Supplier Information and Indicative Pricing

5-Bromopyridine-2-sulfonyl chloride is available from a range of specialized chemical suppliers. Pricing is contingent on purity, quantity, and supplier. The following table provides an overview of common suppliers for research and bulk quantities.

Supplier	Indicative Purity	Availability
Sigma-Aldrich	AldrichCPR	Research Quantities
Chem-Impex	≥99% (HPLC)	Research to Bulk
Molport	Screening Compounds	Aggregator
BLD Pharm	Research Quantities	Research Quantities

Pricing is subject to fluctuation and should be confirmed directly with the suppliers.

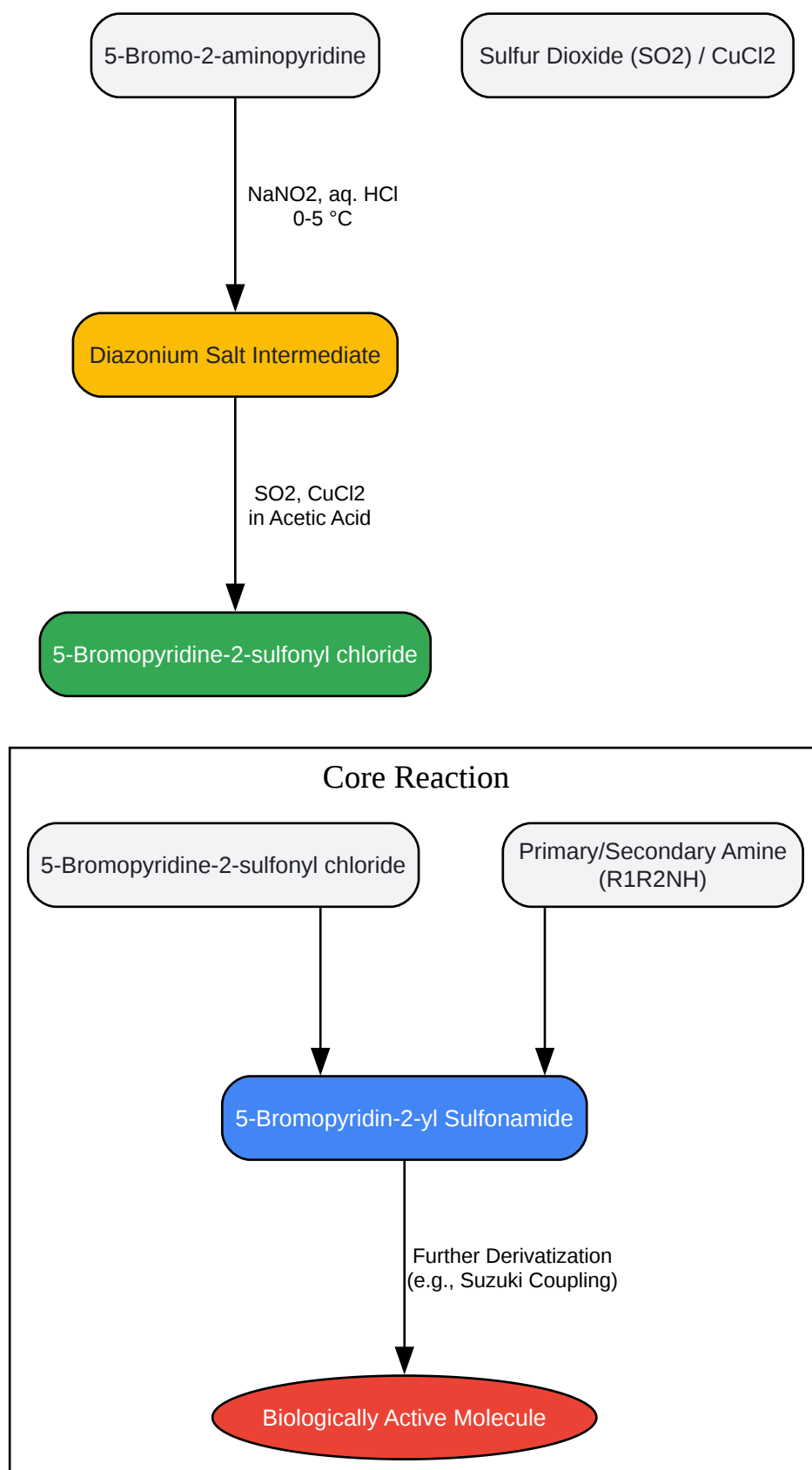
Synthesis and Manufacturing Pathways

The synthesis of **5-Bromopyridine-2-sulfonyl chloride** is a multi-step process that requires careful control of reaction conditions. While specific proprietary methods may vary, the general synthetic routes rely on the functionalization of a pre-existing brominated pyridine scaffold.

A common conceptual pathway involves the conversion of a suitable precursor, such as 5-bromo-2-aminopyridine or 5-bromopyridine-2-thiol, into the desired sulfonyl chloride.

General Synthetic Workflow via Diazotization-Sulfonylation

One established method for preparing aryl sulfonyl chlorides is the Sandmeyer-type reaction, starting from an amino-substituted heterocycle. This workflow is illustrated below.



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